

Navigating the Hazards: A Technical Guide to Allyl Acrylate Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allyl acrylate

Cat. No.: B1265458

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For Researchers, Scientists, and Drug Development Professionals

Allyl acrylate is a highly reactive, clear, and colorless liquid utilized as a monomer in the production of polymers and as a raw material in the manufacturing of various industrial products, including adhesives and coatings.^[1] Its utility in specialized applications, however, is matched by its significant health and safety risks. This technical guide provides an in-depth overview of the critical safety considerations, handling protocols, and emergency procedures necessary for the safe use of **allyl acrylate** in a laboratory and research setting.

Physicochemical and Hazard Profile

A thorough understanding of the inherent properties of **allyl acrylate** is fundamental to its safe handling. It is a flammable liquid and vapor with a pungent odor.^{[1][2]} The compound is prone to hazardous polymerization, especially when heated or exposed to radical initiators or ultraviolet light.^{[1][3]} Furthermore, it can form explosive peroxides upon exposure to air.^[4]

Table 1: Physicochemical Properties of **Allyl Acrylate**

Property	Value	Source(s)
Chemical Formula	C₆H₈O₂	[5]
Molecular Weight	112.13 g/mol	[5]
CAS Number	999-55-3	[1]
Appearance	Clear, colorless liquid	[1] [5]
Odor	Pungent, fruity	[1]
Boiling Point	122-124 °C (252-255 °F) at 760 mmHg	[5]
Flash Point	<21 °C (<69 °F)	[5]
Density	0.9441 g/cm ³	[5]
Water Solubility	1 to 5 mg/mL at 18 °C (64 °F)	[5]
Vapor Pressure	13.6 mmHg at 25°C	[6]

| Reactivity | Prone to polymerization. Incompatible with strong oxidizing agents, acids, and bases.[\[1\]](#) May form explosive peroxides.[\[4\]](#) |

Toxicological Data

Allyl acrylate poses severe acute toxicity risks through multiple exposure routes. It is classified as fatal if inhaled, toxic in contact with skin, and harmful if swallowed.[\[7\]](#)[\[8\]](#) It is also a potent irritant to the skin, eyes, and respiratory system, and is a known lachrymator (a substance that causes tearing).[\[2\]](#)[\[3\]](#)

Table 2: Acute Toxicity of **Allyl Acrylate**

Metric	Species	Route	Value	Source(s)
LDLo (Lowest published lethal dose)	Rat	Oral	500 mg/kg	[3]
LC ₅₀ (Median lethal concentration)	Rat	Inhalation	152 ppm (4 hours)	[3]
GHS Classification	-	Dermal	Category 3: Toxic in contact with skin	[7]
GHS Classification	-	Skin Irritation	Category 2: Causes skin irritation	[7]

| GHS Classification | - | Eye Irritation | Category 2: Causes serious eye irritation |[7] |

Experimental Protocols for Safety Assessment

The toxicological data presented are typically determined through standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines provide a framework for assessing the safety of chemicals.

OECD Guideline 402: Acute Dermal Toxicity

This guideline assesses the adverse effects occurring from a short-term dermal exposure to a substance.[9][10]

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are typically used.[11]
- Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animals.[12]

- Application: The test substance is applied uniformly over an area of approximately 10% of the total body surface. The area is then covered with a porous gauze dressing and non-irritating tape.[\[12\]](#)
- Exposure: The exposure period is 24 hours.[\[13\]](#)
- Observation: After exposure, the residual test substance is removed. Animals are observed for signs of toxicity for at least 14 days. Observations include changes in skin, fur, eyes, and general behavior. Body weight is recorded weekly.[\[13\]](#)
- Endpoint: The primary endpoint is the determination of the LD50 (median lethal dose), the statistically derived single dose expected to cause death in 50% of the treated animals.[\[13\]](#)

OECD Guideline 403: Acute Inhalation Toxicity

This guideline determines the health hazards associated with a single, short-term exposure to a substance via inhalation.[\[14\]](#)[\[15\]](#)

Methodology:

- Animal Selection: Healthy, young adult rats are the preferred species.[\[15\]](#)
- Exposure System: A dynamic airflow inhalation exposure system is used to maintain a precisely controlled and measurable atmosphere containing the test article (as a gas, vapor, or aerosol).[\[14\]](#)
- Exposure Conditions: Animals are typically exposed for a 4-hour period to one or more concentrations of the test substance.[\[14\]](#)[\[16\]](#)
- Observation: Following exposure, the animals are observed for at least 14 days.[\[14\]](#)[\[16\]](#) Monitoring includes mortality, clinical signs of toxicity (e.g., respiratory distress, behavioral changes), and body weight fluctuations.[\[14\]](#)
- Endpoint: The study is used to estimate the median lethal concentration (LC₅₀). A full necropsy of all animals is performed at the end of the study to evaluate pathological changes.[\[14\]](#)

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[6\]](#)[\[11\]](#)

Methodology:

- **Animal Selection:** A single albino rabbit is used for the initial test.[\[11\]](#)
- **Application:** A small patch (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small area of clipped skin and covered with a gauze patch.[\[11\]](#)
- **Exposure:** The standard exposure period is 4 hours.[\[11\]](#)
- **Observation:** After patch removal, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.[\[6\]](#) If effects persist, observations may continue for up to 14 days to assess reversibility.[\[6\]](#)[\[11\]](#)
- **Scoring:** Skin reactions are scored based on a standardized grading system. If a corrosive effect is observed at any stage, the test is terminated immediately.[\[6\]](#)

OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to assess the potential of a substance to produce irritation or corrosion when applied to the eye.[\[17\]](#)[\[18\]](#)

Methodology:

- **Animal Selection:** The test is initially performed on a single albino rabbit.[\[17\]](#)
- **Application:** A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[\[17\]](#)
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[\[17\]](#) Observations focus on the cornea, iris, and conjunctiva, and are scored according to a standardized scale.

- **Endpoint:** The test evaluates the severity and reversibility of any lesions. If a corrosive effect is observed, no further testing is performed. If the initial test shows irritation, a confirmatory test on up to two more animals may be conducted.^[17] The use of analgesics and anesthetics to minimize animal distress is strongly recommended.^[2]

Safe Handling and Storage

Given its hazardous properties, strict protocols for handling and storage are mandatory.

- **Ventilation:** Always handle **allyl acrylate** in a well-ventilated area, preferably within a certified chemical fume hood.^{[2][19]}
- **Ignition Sources:** It is a flammable liquid. Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge.^{[2][19]}
- **Storage:** Store in a cool, dry, and well-ventilated place, away from direct sunlight and incompatible materials.^{[3][16]} Containers should be tightly closed.^{[2][19]} Refrigerated storage is recommended.^[3]
- **Personal Protective Equipment (PPE):** A comprehensive PPE strategy is essential.
 - **Respiratory Protection:** A NIOSH-approved full-face chemical cartridge respirator with organic vapor cartridges is recommended. If a full-face respirator is not available, a half-face respirator with appropriate cartridges combined with airtight goggles can be used, though it offers a lower level of protection.^[20]
 - **Hand Protection:** Wear appropriate chemical-resistant gloves, such as neoprene or nitrile rubber.^[16]
 - **Eye Protection:** Chemical safety goggles are required. Do not wear contact lenses.^[16]
 - **Skin and Body Protection:** Wear a lab coat, closed-toe shoes, and additional protective clothing as necessary to prevent skin contact.^[16]
- **Hygiene:** Do not eat, drink, or smoke in areas where **allyl acrylate** is handled. Wash hands thoroughly after handling.^[18]

Emergency Procedures

Rapid and appropriate responses to spills and exposures are critical to minimizing harm.

- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[7\]](#)[\[19\]](#)
- In Case of Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[16\]](#)[\[19\]](#)
- In Case of Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[7\]](#)[\[19\]](#)
- In Case of Ingestion: Do NOT induce vomiting. Rinse mouth. Call a physician or poison control center immediately.[\[7\]](#)[\[19\]](#)

Spill Response

- Small Spills:
 - Evacuate personnel from the immediate area.
 - Remove all sources of ignition.[\[2\]](#)
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, use an inert absorbent material (like absorbent paper, vermiculite, or sand) to soak up the spill.[\[2\]](#)[\[3\]](#)
 - Collect the contaminated material and place it in a sealed, vapor-tight plastic bag or other suitable closed container for disposal.[\[2\]](#)[\[3\]](#)
 - Wash the spill area with alcohol followed by a strong soap and water solution.[\[3\]](#)
 - Do not re-enter the area until it has been verified as clean by a safety officer.[\[3\]](#)

- Large Spills:
 - Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[3]
 - Evacuate all personnel from the area.
 - Contact your institution's emergency response team or local fire department immediately.

Waste Disposal

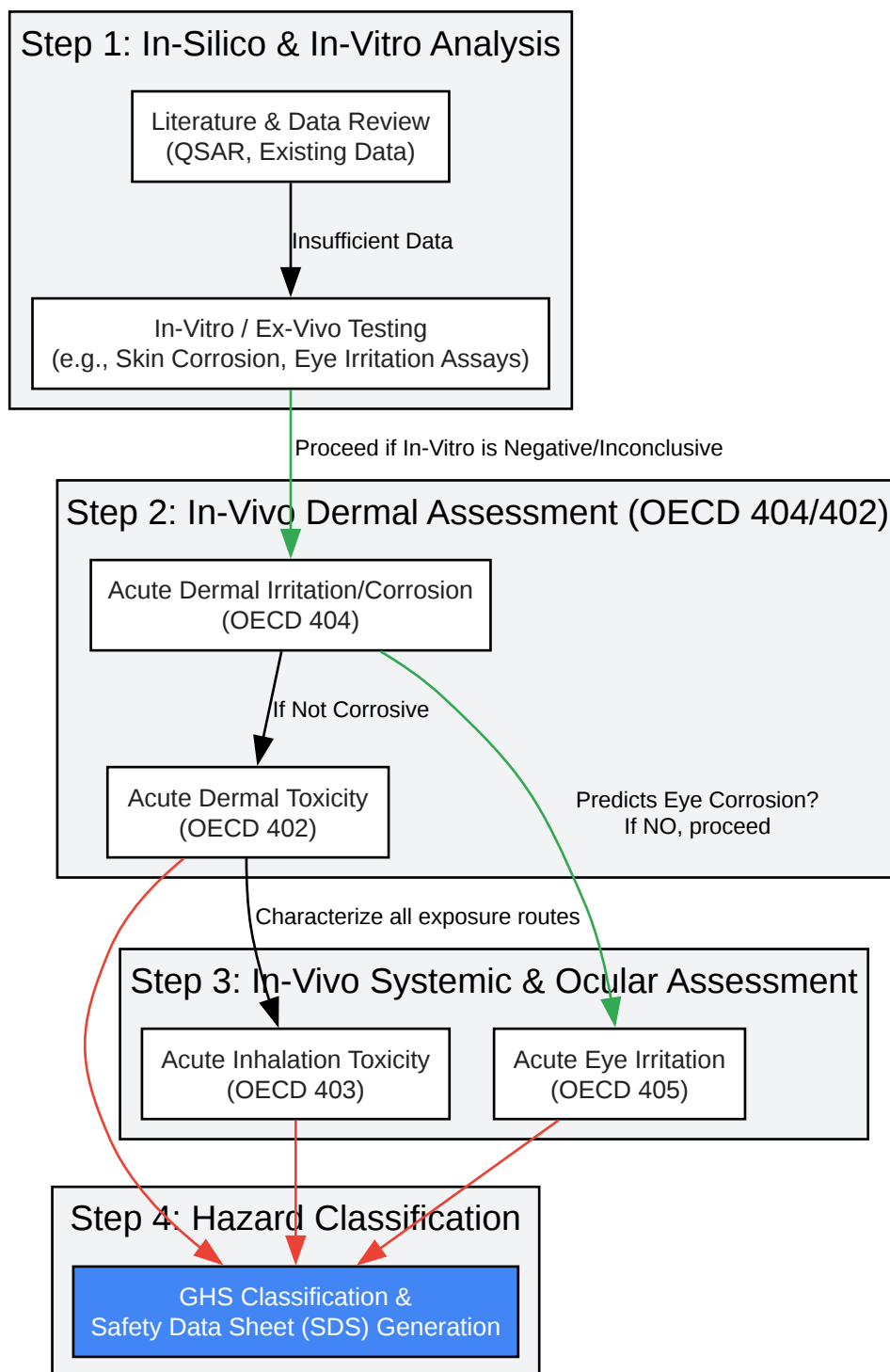
Allyl acrylate and any contaminated materials are considered hazardous waste.

- Dispose of waste in accordance with all applicable local, regional, and national regulations.
[2][19]
- Contaminated packaging and absorbent materials must be handled as hazardous waste and disposed of in a suitable, labeled container.[2] Do not flush to sewer systems.[2]

Visualized Workflows

The following diagrams illustrate key logical workflows for handling **allyl acrylate** safely.

Workflow for Toxicity Assessment of a Novel Chemical

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Logical workflow for chemical toxicity assessment.

Emergency Response Protocol: Allyl Acrylate Exposure



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Logical flow for responding to an exposure event.

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- To cite this document: BenchChem. [Navigating the Hazards: A Technical Guide to Allyl Acrylate Safety]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1265458#health-and-safety-considerations-for-handling-allyl-acrylate>]

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